

CAS number and molecular formula of 3,6-Dimethylpicolinic acid

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Compound of Interest

Compound Name: 3,6-Dimethylpicolinic acid

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An In-depth Technical Guide to 3,6-Dimethylpicolinic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,6-Dimethylpicolinic acid**, a substituted pyridine carboxylic acid. Due to the limited availability of extensive research data specifically on this compound, this document also includes relevant information on closely related picolinic acid derivatives to offer a broader context for potential applications and areas of investigation.

Chemical Identity and Properties

3,6-Dimethylpicolinic acid, also known as 3,6-dimethyl-2-pyridinecarboxylic acid, is a specialty chemical available for research and development purposes.

| Identifier | Value | Reference |
|-------------------|---|-----------------|
| CAS Number | 83282-46-6 | [1][2][3][4][5] |
| Molecular Formula | C ₈ H ₉ NO ₂ | [5][6] |
| Molecular Weight | 151.16 g/mol | [6] |
| Synonyms | 3,6-dimethyl-2-pyridinecarboxylic acid | [5] |

Synthesis and Preparation

While specific, detailed experimental protocols for the synthesis of **3,6-Dimethylpicolinic acid** are not extensively published in readily accessible literature, a plausible synthetic route can be conceptualized based on established methods for analogous pyridine carboxylic acids. A common approach involves the oxidation of the corresponding dimethylpyridine. For instance, a two-stage process is used to prepare 2,6-pyridinedicarboxylic acid from 2,6-dimethyl-pyridine. This general principle can be adapted for the synthesis of **3,6-Dimethylpicolinic acid**.

Proposed Synthesis Workflow

A potential pathway for the synthesis of **3,6-Dimethylpicolinic acid** could start from 2,3,6-trimethylpyridine. The synthesis would likely involve a selective oxidation of one of the methyl groups to a carboxylic acid.



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Caption: Proposed synthesis of **3,6-Dimethylpicolinic acid**.

Experimental Data and Protocols

Currently, there is a notable lack of published, in-depth experimental studies, such as those detailing biological activities or specific signaling pathway interactions, for **3,6-Dimethylpicolinic acid**. Research in this area appears to be nascent. However, the broader

class of picolinic acid derivatives has been the subject of various investigations, suggesting potential avenues for the study of this particular compound.

Context from Related Picolinic Acid Derivatives

To provide a framework for potential research directions, the following table summarizes the activities of some related picolinic acid compounds.

| Compound | Key Findings / Application | Reference |
|---|---|-----------|
| 3,6-dihydroxypicolinic acid | An intermediate in the microbial metabolism of picolinic acid. | [7] |
| 3,6-dichloropicolinic acid | Used as a herbicide, pesticide, and plant growth regulator. | |
| Dipicolinic acid (Pyridine-2,6-dicarboxylic acid) | Derivatives have been investigated as inhibitors of New Delhi Metallo- β -lactamase-1 (NDM-1), a key enzyme in antibiotic resistance. | |

Potential Areas of Research and Application

Given the biological and chemical activities observed in structurally similar molecules, **3,6-Dimethylpicolinic acid** could be a candidate for investigation in several domains:

- **Drug Development:** As with other picolinic acid derivatives, it could be explored for antimicrobial or enzyme inhibition properties. The specific substitution pattern of the methyl groups may confer novel biological activities.
- **Agrochemicals:** The precedent of 3,6-dichloropicolinic acid suggests that methylated analogs could also exhibit herbicidal or plant growth-regulating effects.
- **Material Science:** Picolinic acids can act as ligands in the formation of coordination polymers and metal-organic frameworks (MOFs), indicating a potential application for **3,6-**

Dimethylpicolinic acid in this field.

Conclusion

3,6-Dimethylpicolinic acid is a chemical compound with established basic identifiers but remains largely unexplored in terms of its detailed chemical and biological properties. The information available on related picolinic acid derivatives suggests that it holds potential for further investigation in drug discovery, agrochemicals, and material science. This guide serves as a foundational resource for researchers and professionals interested in exploring the scientific and commercial potential of this molecule. Further experimental studies are necessary to fully elucidate its characteristics and potential applications.

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